

Physical properties of 2-Amino-5-methylbenzonitrile (melting point, solubility)

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Compound of Interest

Compound Name: 2-Amino-5-methylbenzonitrile

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Technical Guide: Physicochemical Properties of 2-Amino-5-methylbenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **2-Amino-5-methylbenzonitrile** (CAS No: 5925-93-9), a key intermediate in the synthesis of various pharmaceutical compounds. The data presented herein is crucial for process development, formulation, and quality control in a research and drug development setting.

Core Physical Properties

The physical characteristics of **2-Amino-5-methylbenzonitrile** are summarized below. These properties are fundamental for its handling, storage, and application in synthetic chemistry.

Data Summary

Quantitative data from various sources have been compiled to provide a comparative overview of the key physical properties of **2-Amino-5-methylbenzonitrile**.

Property	Value	Source(s)
Melting Point	59-63 °C	[1] [2]
84-87 °C	[3]	
58.0-62.0 °C	[4]	
Appearance	Off-white to pale yellow crystalline powder	[3]
White to Brown powder to crystal	[4]	
Solubility	Soluble in Methanol	[1] [4]
Soluble in Dimethylformamide (DMF)	[3]	
Soluble in Dimethyl sulfoxide (DMSO)	[3]	
Partially soluble in Ethanol	[3]	

Note: The variation in the reported melting point ranges may be attributed to different analytical methods or sample purity levels.

Experimental Protocols

The following sections detail the generalized experimental methodologies for determining the melting point and solubility of organic compounds like **2-Amino-5-methylbenzonitrile**.

Melting Point Determination

The melting point of an organic solid is a critical indicator of its purity. A sharp melting range typically signifies a high-purity compound, whereas a broad melting range often indicates the presence of impurities. The capillary method is a standard technique for this determination.

Methodology: Capillary Melting Point Determination

- **Sample Preparation:** A small amount of finely powdered, dry **2-Amino-5-methylbenzonitrile** is packed into a thin-walled capillary tube, sealed at one end, to a height of 1-2 cm.[1][5]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or Thiele tube, adjacent to a calibrated thermometer. The apparatus consists of a heated block or oil bath to ensure uniform heat distribution.
- **Heating:** The sample is heated at a controlled, slow rate, typically 1-2 °C per minute, especially when approaching the anticipated melting point.[2]
- **Observation and Measurement:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range (T1). The temperature at which the entire solid mass turns into a clear liquid is recorded as the end of the melting range (T2).[1]
- **Reporting:** The melting point is reported as the range from T1 to T2. For high accuracy, the determination should be repeated at least twice, and the results should be consistent.

Solubility Assessment

Solubility is a crucial parameter, influencing everything from reaction conditions to bioavailability in drug development. A qualitative assessment of solubility in various solvents is a primary step in characterization.

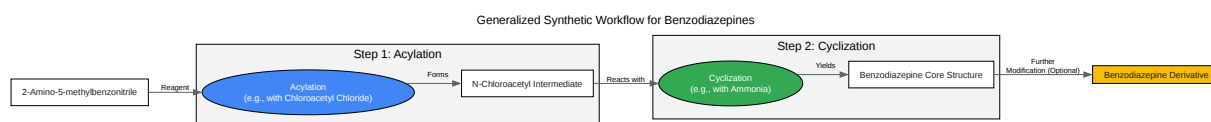
Methodology: Qualitative Solubility Testing

- **Sample Preparation:** A small, pre-weighed amount of **2-Amino-5-methylbenzonitrile** (e.g., 0.1 g) is placed into a test tube.[6]
- **Solvent Addition:** A measured volume of the selected solvent (e.g., 3 mL) is added to the test tube in portions.[6]
- **Mixing:** The mixture is agitated or vortexed at a constant temperature to facilitate dissolution.
- **Observation:** The sample is visually inspected to determine if a homogeneous solution has formed. The absence of solid particles indicates that the compound is soluble under these conditions.[7]

- Classification: The solubility can be classified based on the amount of solute that dissolves in a given volume of solvent. This process is repeated with a range of polar and non-polar solvents to create a solubility profile.

Logical Workflow Visualization

2-Amino-5-methylbenzonitrile is a vital building block in the synthesis of various central nervous system (CNS) active agents, particularly benzodiazepines. The following diagram illustrates a generalized synthetic workflow for the preparation of a benzodiazepine derivative from a substituted 2-aminobenzonitrile.



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Caption: Generalized workflow for benzodiazepine synthesis.

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